

The Pharmacology of B-Tpmf: An In-depth Technical Guide

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Compound of Interest

Compound Name: *B-Tpmf*

Cat. No.: *B15590215*

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An extensive search of publicly available scientific literature and chemical databases reveals a significant lack of pharmacological data for the compound identified as **B-Tpmf**. While the chemical structure and basic identifiers are available, detailed information regarding its mechanism of action, signaling pathways, quantitative biological activity, and experimental protocols is not currently in the public domain.

The compound **B-Tpmf** is cataloged in the PubChem database with the Chemical Identifier (CID) 4436121. Its formal IUPAC name is N'-[7-[1-(4-tert-butylphenoxy)ethyl]-[1][2][3]triazolo[1,5-a]pyrimidin-2-yl]-N-methoxymethanimidamide. A summary of its basic chemical properties is provided in Table 1.

Table 1: Chemical and Physical Properties of **B-Tpmf**

Property	Value
Molecular Formula	C ₁₉ H ₂₄ N ₆ O ₂
Molecular Weight	368.4 g/mol
IUPAC Name	N'-[7-[1-(4-tert-butylphenoxy)ethyl]-[1][2][3]triazolo[1,5-a]pyrimidin-2-yl]-N-methoxymethanimidamide
PubChem CID	4436121

Despite the availability of this chemical information, a comprehensive review of scientific literature did not yield any studies detailing the pharmacological properties of **B-Tpmf**. Searches for its biological activity, mechanism of action, and any associated signaling pathways were unsuccessful. The term "**B-Tpmf**" appears in a supplementary data file of a study on transcription factor activity profiling, but the study itself does not provide any specific experimental details or results for this particular compound.

The acronym "TPMF" is also prominently used in the context of "Tobacco Product Master Files" by the U.S. Food and Drug Administration (FDA). This is an unrelated area of regulatory documentation and does not provide any pharmacological information about the chemical entity **B-Tpmf**.

Conclusion

At present, there is insufficient public information to construct an in-depth technical guide on the pharmacology of **B-Tpmf** as requested. The core requirements of providing quantitative data, detailed experimental protocols, and visualizations of signaling pathways cannot be met due to the absence of published research on this specific compound. It is possible that **B-Tpmf** is a proprietary compound of a pharmaceutical company or a research chemical that has not yet been extensively studied or publicly disclosed. Further information would be required from the source that initially provided the name "**B-Tpmf**" to proceed with a detailed pharmacological assessment.

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References

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. Evaluating biological activity of compounds by transcription factor activity profiling - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [3. Mechanism of action - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
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